

An In-depth Technical Guide to 4-Methoxy-3-[(2-naphthyloxy)methyl]benzaldehyde

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Compound of Interest

Compound Name: 4-Methoxy-3-[(2-naphthyloxy)methyl]benzaldehyde

Cat. No.: B452521

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the chemical properties, a putative synthesis protocol, and potential biological activities of the compound **4-Methoxy-3-[(2-naphthyloxy)methyl]benzaldehyde**. Drawing upon established principles of organic synthesis and extrapolating from the biological profiles of structurally related molecules, this document serves as a foundational resource for researchers interested in the exploration of this and similar chemical entities for applications in medicinal chemistry and drug discovery. While specific experimental data for the title compound is not extensively available in public literature, this guide offers a robust starting point for its synthesis and biological evaluation.

Chemical Identity and Properties

The International Union of Pure and Applied Chemistry (IUPAC) name for the compound is **4-Methoxy-3-[(2-naphthyloxy)methyl]benzaldehyde**.

This nomenclature is derived from the parent molecule, benzaldehyde. The substituents on the benzene ring are a methoxy group at the 4th position and a (2-naphthyloxy)methyl group at the 3rd position. The numbering of the benzene ring begins at the aldehyde functional group.

Table 1: Physicochemical Properties (Predicted and Analog-Based)

Property	Value	Source/Basis
Molecular Formula	C ₁₉ H ₁₆ O ₃	Calculated
Molecular Weight	292.33 g/mol	Calculated
Appearance	White to off-white solid (Predicted)	Based on similar aryl ethers
Melting Point	Not available	Requires experimental determination
Boiling Point	Not available	Requires experimental determination
Solubility	Soluble in organic solvents (e.g., DMSO, DMF, CH ₂ Cl ₂) (Predicted)	General solubility of similar organic compounds
¹ H NMR, ¹³ C NMR	Not available	Requires experimental determination
IR Spectroscopy	Not available	Requires experimental determination
Mass Spectrometry	Not available	Requires experimental determination

Proposed Synthesis

A plausible and efficient method for the synthesis of **4-Methoxy-3-[(2-naphthyloxy)methyl]benzaldehyde** is the Williamson ether synthesis. This reaction involves the nucleophilic substitution of a halide by an alkoxide. In this proposed synthesis, the sodium salt of 2-naphthol (2-naphthoxide) will act as the nucleophile, attacking the electrophilic carbon of 3-(bromomethyl)-4-methoxybenzaldehyde.

Synthesis Workflow

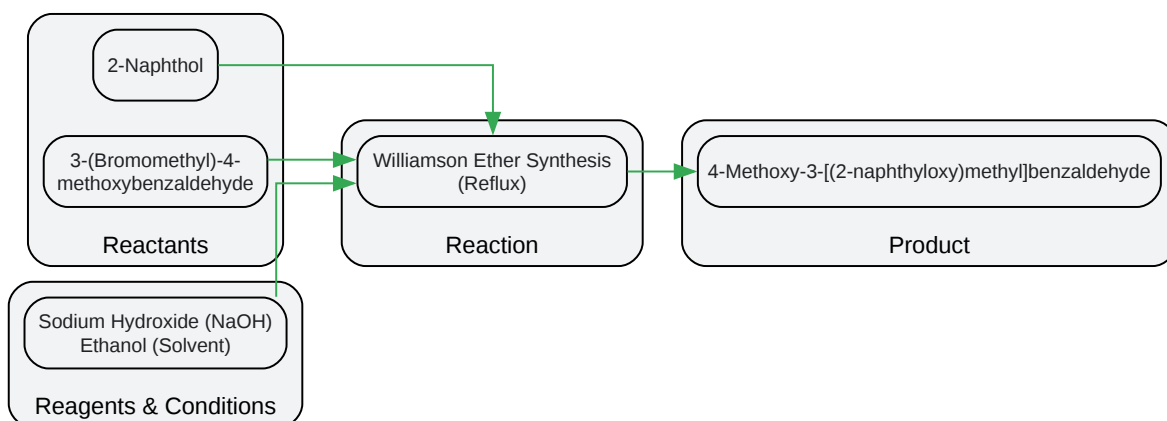


Figure 1: Proposed Synthesis Workflow

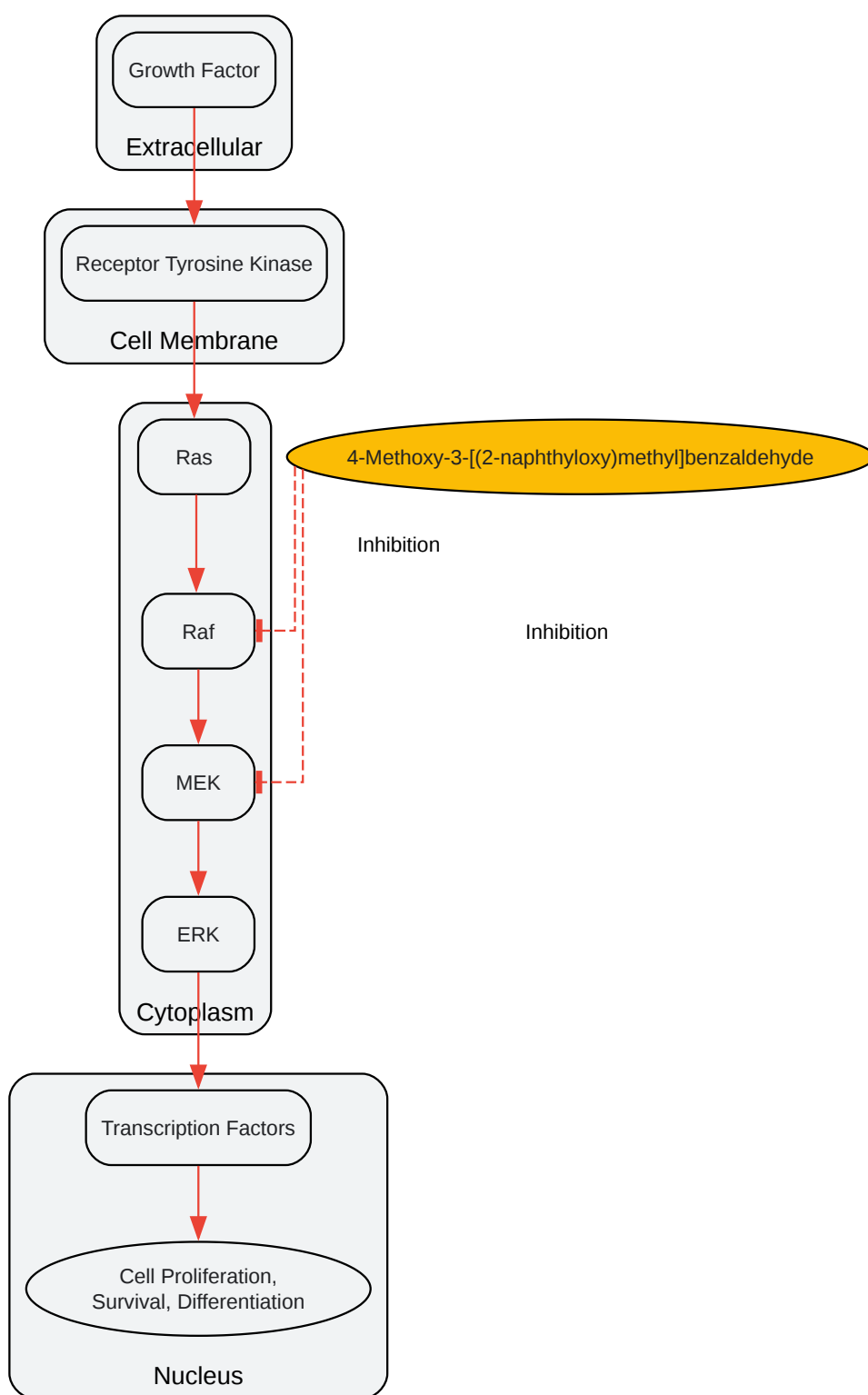


Figure 2: Hypothetical Modulation of the MAPK Pathway

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- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Methoxy-3-[(2-naphthyloxy)methyl]benzaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b452521#4-methoxy-3-2-naphthyloxy-methyl-benzaldehyde-iupac-name>]

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